

Melting and boiling point of 2,3-Dimethylbenzoic acid

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Compound of Interest

Compound Name: 2,3-Dimethylbenzoic acid

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An In-depth Technical Guide to the Physicochemical Properties of **2,3-Dimethylbenzoic Acid**

Introduction

2,3-Dimethylbenzoic acid, also known as hemellitic acid, is an aromatic carboxylic acid with the chemical formula $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{CO}_2\text{H}$.^[1] As a substituted benzoic acid derivative, its physical properties, particularly its melting and boiling points, are of significant interest in various fields of chemical research and development, including organic synthesis and drug discovery. This technical guide provides a comprehensive overview of the melting and boiling points of **2,3-Dimethylbenzoic acid**, detailed experimental protocols for their determination, and logical diagrams illustrating the underlying principles.

Physicochemical Data

The melting and boiling points of **2,3-Dimethylbenzoic acid** are critical parameters for its identification, purification, and handling. The experimentally determined and estimated values are summarized in the table below.

Property	Value	Notes
Melting Point	144-146 °C	Literature value. ^{[1][2][3]}
Boiling Point	271.51 °C	Estimated value. ^{[2][3][4]}

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of a solid organic compound such as **2,3-Dimethylbenzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range. A common laboratory method for determining the melting point is the capillary tube method using a melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of dry **2,3-Dimethylbenzoic acid** is finely crushed into a powder.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, achieving a sample height of 2-3 mm.^[5]
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of a melting point apparatus (such as a Mel-Temp or Thiele tube).^{[5][6]} The thermometer must be positioned to accurately measure the temperature of the heating block and the sample.
- **Rapid Determination (Optional):** A preliminary, rapid heating run (5-10 °C per minute) can be performed to quickly determine an approximate melting point range.^[5]
- **Accurate Determination:** The apparatus is allowed to cool to at least 20 °C below the approximate melting point. A fresh sample is used, and the temperature is increased slowly, at a rate of approximately 2 °C per minute.^[5]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.^[5]

- Purity Assessment: A narrow melting point range (typically less than 2 °C) is indicative of a pure compound.[5]

Boiling Point Determination

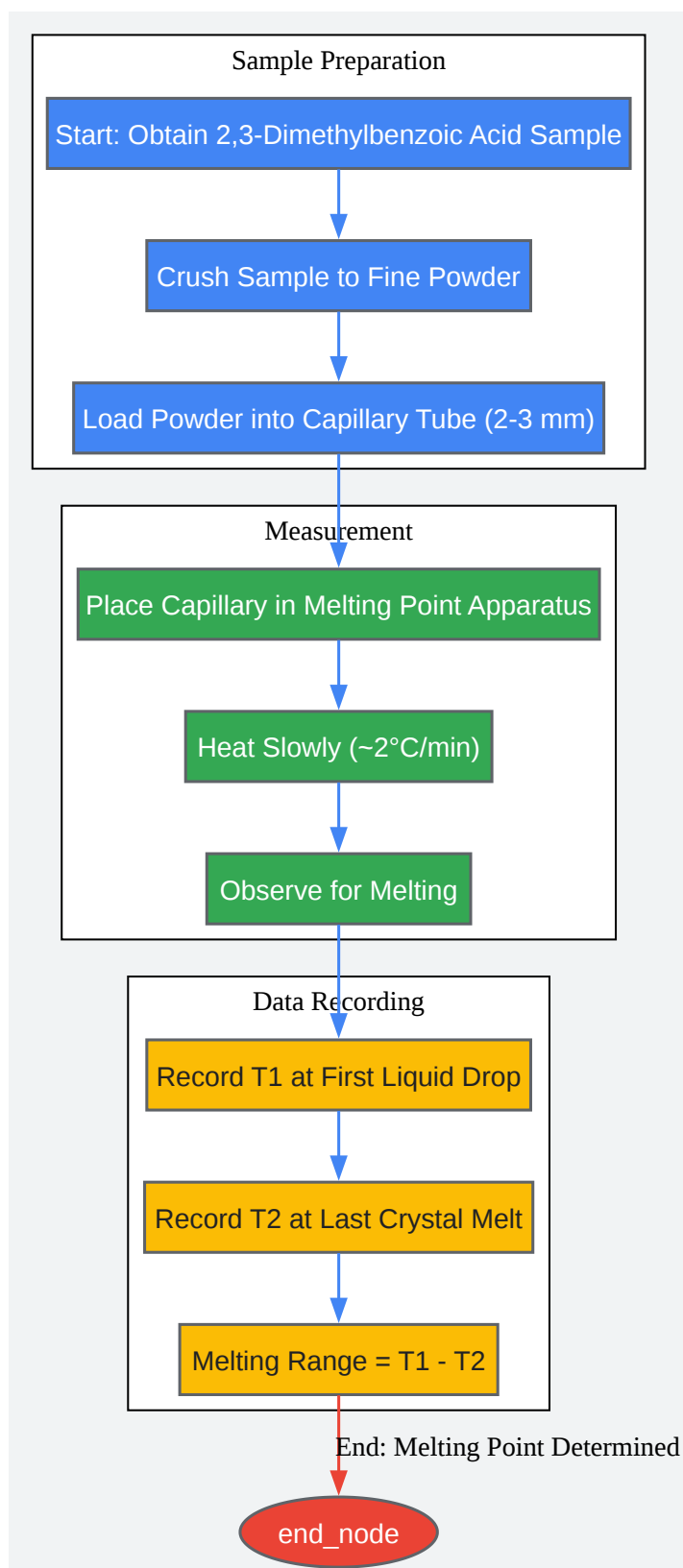
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Since **2,3-Dimethylbenzoic acid** is a solid at room temperature, its boiling point is determined at elevated temperatures. The Thiele tube method is suitable for small-scale determination.

Protocol:

- Sample Preparation: Approximately 0.5 mL of molten **2,3-Dimethylbenzoic acid** or a solution in a high-boiling solvent is placed into a small test tube (Durham tube).
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed into the test tube with the open end down.[7]
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid like mineral oil.[7]
- Heating: The side arm of the Thiele tube is gently and continuously heated. This design allows for even heat distribution by convection currents in the oil.[7]
- Observation: As the temperature rises, air trapped in the capillary tube will escape. When the boiling point is reached, a continuous stream of bubbles will emerge from the capillary tube.
- Data Recording: Heating is stopped, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the substance.

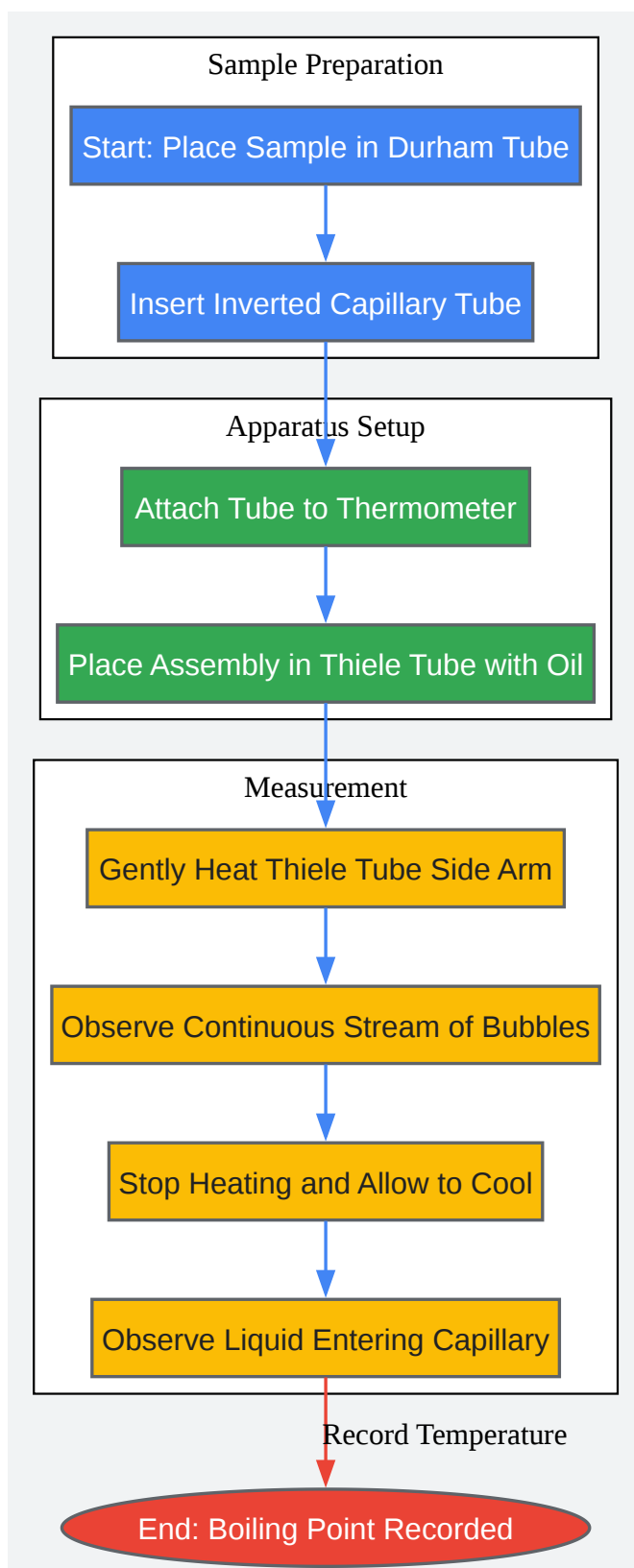
Visualizations

The following diagrams illustrate the workflows for determining the physicochemical properties and the logical relationship of purity to melting point.



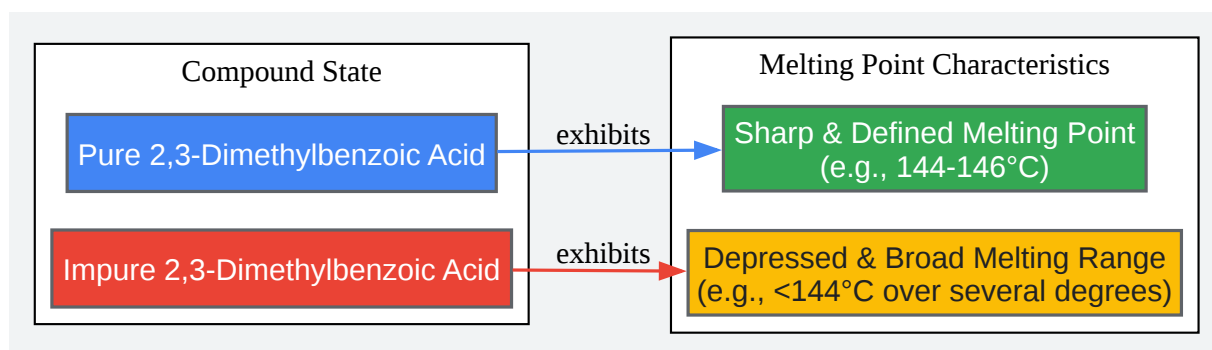
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.



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Caption: Effect of Impurities on Melting Point.

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